

Application Notes and Protocols for As₄S₄ (Realgar) in Traditional Chinese Medicine

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Compound of Interest

Compound Name: *Tetraarsenic tetrasulfide*

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Introduction

Realgar, a mineral medicine known in Traditional Chinese Medicine (TCM) as Xiong Huang, has a long history of therapeutic use spanning over two millennia.^[1] Its primary active component is tetra-arsenic tetrasulfide (As₄S₄).^[2] Historically, it has been employed both orally and topically to treat a range of conditions including infections, inflammations, parasitic diseases, and skin disorders.^{[2][3]} In modern times, realgar has garnered significant attention for its potent anti-cancer properties, particularly in the treatment of acute promyelocytic leukemia (APL).^{[4][5]} It is often used in combination with other herbal ingredients in TCM formulas to enhance therapeutic effects and potentially mitigate toxicity.^{[4][6]}

These application notes provide an overview of the therapeutic applications of As₄S₄, its mechanisms of action, and detailed protocols for key experimental investigations.

Therapeutic Applications

The applications of As₄S₄ in TCM are diverse, with a strong evidence base for its efficacy in oncology.

- Oncology: The most well-documented application of realgar is in the treatment of acute promyelocytic leukemia (APL), where it has shown efficacy comparable to arsenic trioxide (ATO) but with a favorable oral safety profile.^{[4][7]} Clinical studies have demonstrated high

rates of complete remission and long-term disease-free survival in APL patients treated with realgar.[5] Its anti-cancer effects have also been investigated in other malignancies, including gastric cancer and cervical cancer, where it has been shown to inhibit proliferation and induce apoptosis.[2][8]

- **Anti-parasitic and Anti-inflammatory Effects:** Traditionally, realgar has been used to expel intestinal parasites.[3] It is also included in remedies for its anti-inflammatory, antipyretic, and anti-convulsive properties.[7]
- **Dermatological Applications:** Topically, realgar is used to treat various skin conditions such as abscesses, rashes, and itching.[3]

Mechanism of Action

The therapeutic effects of As_4S_4 , particularly in cancer, are attributed to its ability to induce apoptosis (programmed cell death) and inhibit cell proliferation.

- **Induction of Apoptosis:** Realgar has been shown to induce apoptosis in various cancer cell lines. In APL, this is mediated through the Bcl-2/Bax signaling pathway.[5][9] Realgar treatment leads to the downregulation of the anti-apoptotic protein Bcl-2 and the upregulation of the pro-apoptotic protein Bax.[5][9] This shift in the Bcl-2/Bax ratio leads to the release of cytochrome c (Cyt-C) and apoptosis-inducing factor (AIF) from the mitochondria, ultimately triggering caspase-dependent and -independent cell death pathways.[5][9] In gastric cancer cells, As_4S_4 has been shown to induce apoptosis through a p53-dependent pathway.[8][10]
- **Cell Cycle Arrest:** Studies have demonstrated that realgar can arrest the cell cycle at the S and G2/M phases in APL cells, thereby inhibiting their proliferation.[5]
- **Inhibition of DNA Synthesis:** As_4S_4 can inhibit the synthesis of DNA in cancer cells, contributing to its anti-proliferative effects.[4]

Quantitative Data

The following tables summarize quantitative data from preclinical studies on the effects of As_4S_4 .

Table 1: Cytotoxicity of As_4S_4 in Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (µM)	Exposure Time (hours)	Reference
AGS	Gastric Cancer (wild-type p53)	2.69	24	[8]
MGC803	Gastric Cancer (mutant p53)	3.26	24	[8]
GES-1	Human Gastric Epithelium	6.27	24	[8]

Table 2: Effect of Realgar on Apoptosis-Related Protein Expression in NB4 (APL) Cells

Treatment	Bcl-2 (fold change)	Bax (fold change)	Cyt-C (fold change)	AIF (fold change)	Reference
Realgar (12.5 µg/ml)	0.849	1.307	1.301	1.324	[5]
Realgar (25.0 µg/ml)	0.751	1.564	1.415	1.401	[5]
Realgar (50.0 µg/ml)	0.687	1.733	1.552	1.572	[5]
Realgar (75.0 µg/ml)	0.609	1.838	1.672	1.679	[5]

Table 3: Recommended Dosage in Traditional Chinese Medicine

Application	Dosage (grams/day)	Administration	Reference
Internal Use	0.05 - 0.1	Oral	[11]
Topical Use	Variable	External	[3]

Experimental Protocols

Protocol 1: In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of As_4S_4 in cancer cell lines.

Materials:

- Cancer cell lines (e.g., AGS, MGC803) and normal control cell lines (e.g., GES-1)
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS)
- As_4S_4 solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in 96-well plates at a density of 5×10^3 cells/well and incubate for 24 hours at $37^\circ C$ in a 5% CO_2 incubator.
- Treat the cells with various concentrations of As_4S_4 (e.g., 0.31, 0.62, 1.25, 2.50, 5.00, 10.00 μM) for 24, 48, or 72 hours. Include a vehicle control (medium only).
- After the incubation period, add 20 μL of MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the cell viability as a percentage of the control and determine the IC_{50} value.

Protocol 2: Apoptosis Assay (Annexin V-FITC/PI Staining)

Objective: To quantify the percentage of apoptotic cells after treatment with As₄S₄.

Materials:

- Cancer cell lines (e.g., NB4)
- As₄S₄ solution
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Seed cells in 6-well plates and treat with different concentrations of As₄S₄ for the desired time.
- Harvest the cells by centrifugation.
- Wash the cells twice with cold PBS.
- Resuspend the cells in 1X binding buffer provided in the kit.
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension and incubate in the dark for 15 minutes at room temperature.
- Analyze the cells by flow cytometry within 1 hour. Annexin V-positive/PI-negative cells are considered early apoptotic, while Annexin V-positive/PI-positive cells are late apoptotic or necrotic.

Protocol 3: Western Blot Analysis

Objective: To determine the effect of As₄S₄ on the expression of specific proteins (e.g., Bcl-2, Bax, p53).

Materials:

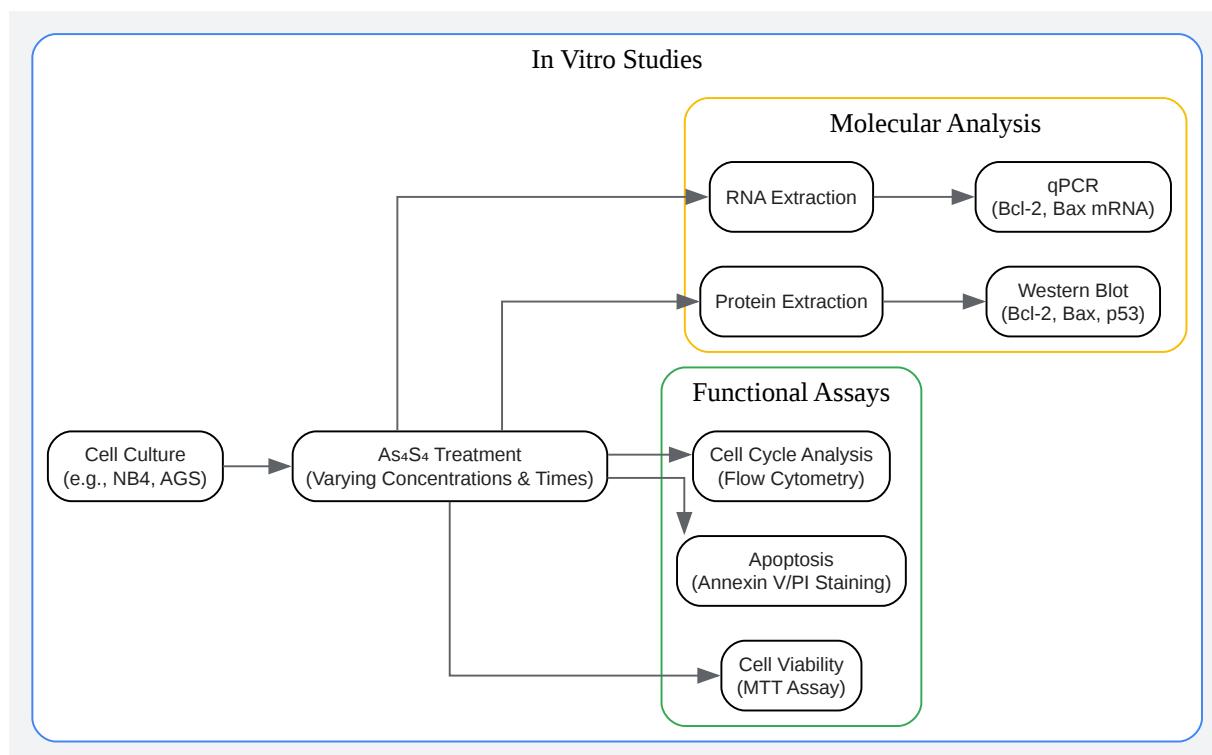
- Cancer cell lines
- As₄S₄ solution
- RIPA lysis buffer with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membranes
- Primary antibodies (e.g., anti-Bcl-2, anti-Bax, anti-p53, anti-β-actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Treat cells with As₄S₄ as described in previous protocols.
- Lyse the cells with RIPA buffer and determine the protein concentration using the BCA assay.
- Separate equal amounts of protein (e.g., 20-40 µg) by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST for 1 hour.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.

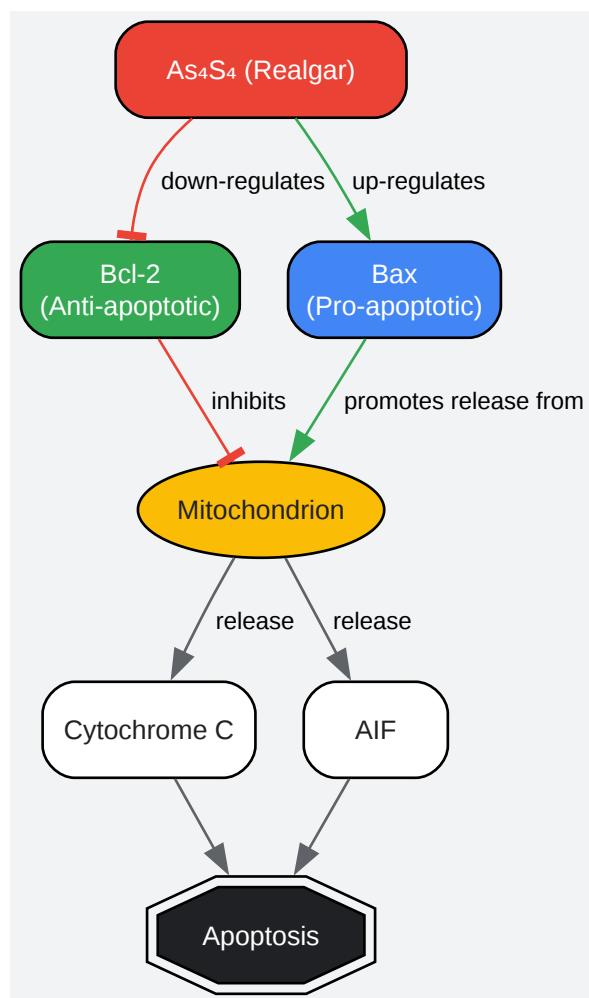
- Detect the protein bands using an ECL substrate and a chemiluminescence imaging system.
- Quantify the band intensities and normalize to a loading control (e.g., β -actin).

Visualizations



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Caption: Experimental workflow for in vitro evaluation of As₄S₄.



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Caption: As₄S₄-induced apoptosis via the Bcl-2/Bax pathway.

Safety and Toxicology

While realgar has demonstrated significant therapeutic potential, it is crucial to acknowledge its inherent toxicity due to its arsenic content.^{[11][12]} The toxicity of realgar is generally considered to be lower than that of arsenic trioxide (ATO).^[5] However, high doses or long-term use can lead to arsenic poisoning, with potential for hepatotoxicity and nephrotoxicity.^{[11][13]} The use of realgar in TCM often involves specific processing methods and combination with other herbs, which are believed to reduce its toxicity.^[1] It is imperative that research and drug development involving As₄S₄ include rigorous safety and toxicological evaluations. The dosage and duration of treatment should be strictly controlled.^[14]

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References

- 1. A review of cinnabar (HgS) and/or realgar (As₄S₄)-containing traditional medicines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Realgar, a traditional Chinese medicine, induces apoptosis of HPV16-positive cervical cells through a HPV16 E7-related pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Herbs & Botanicals | Acupuncture Today [acupuncturetoday.com]
- 4. researchgate.net [researchgate.net]
- 5. Realgar (As₄S₄), a traditional Chinese medicine, induces acute promyelocytic leukemia cell death via the Bcl-2/Bax/Cyt-C/AIF signaling pathway in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Arsenic-Related Health Risk Assessment of Realgar-Containing NiuHuangJieDu Tablets in Healthy Volunteers Po Administration [frontiersin.org]
- 7. Frontiers | Traditional mineral medicine realgar and Realgar-Indigo naturalis formula potentially exerted therapeutic effects by altering the gut microbiota [frontiersin.org]
- 8. Arsenic sulfide, the main component of realgar, a traditional Chinese medicine, induces apoptosis of gastric cancer cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Realgar (As₄S₄), a traditional Chinese medicine, induces acute promyelocytic leukemia cell death via the Bcl-2/Bax/Cyt-C/AIF signaling pathway in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Arsenic sulfide, the main component of realgar, a traditional Chinese medicine, induces apoptosis of gastric cancer cells in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A survey of application of traditional Chinese medicine realgar and its safety [cadrx.com]
- 12. [Safety evaluation of realgar-and cinnabar-containing traditional Chinese medicine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Frontiers | Characterization and comparation of toxicity between natural realgar and artificially optimized realgar [frontiersin.org]

- 14. A review of cinnabar (HgS) and/or realgar (As₄S₄)-containing traditional medicines. | Semantic Scholar [semanticscholar.org]
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